

# comparing the efficiency of different CO2 stripping techniques

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## Compound of Interest

Compound Name: Carbon dioxide water

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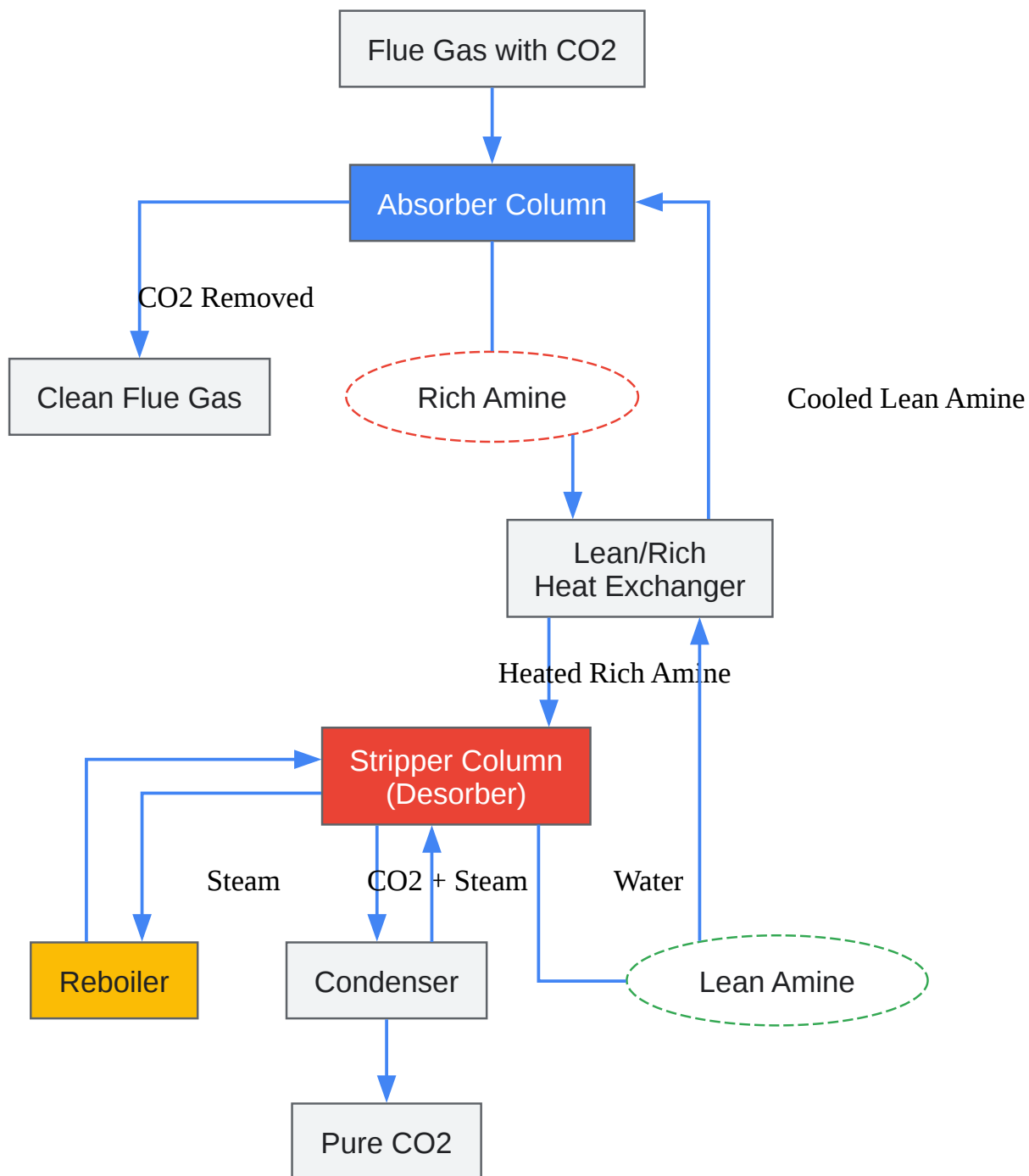
## A Comparative Guide to the Efficiency of CO2 Stripping Techniques

This guide provides a detailed comparison of the efficiency of major CO2 stripping techniques, including chemical absorption (amine scrubbing), membrane separation, and swing adsorption. The performance of each technology is evaluated based on key metrics from experimental studies, offering researchers, scientists, and drug development professionals a comprehensive overview for informed decision-making.

## Chemical Absorption: Amine Scrubbing

Amine scrubbing is the most mature and widely used technology for CO2 capture.<sup>[1]</sup> The process involves two main stages: absorption, where CO2 from flue gas reacts with an aqueous amine solution, and stripping (desorption), where the "rich" solvent is heated to break the chemical bonds and release high-purity CO2.<sup>[1][2]</sup> Monoethanolamine (MEA) is a benchmark solvent due to its high reactivity and low cost, though it suffers from high regeneration energy requirements and degradation.<sup>[3][4]</sup>

## Experimental Workflow: Amine Scrubbing



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Caption: Workflow for a typical amine scrubbing process.

## Performance Data

| Parameter                  | Value                             | Solvent/Conditions     | Source |
|----------------------------|-----------------------------------|------------------------|--------|
| CO2 Removal Efficiency     | 85% - 98%                         | Monoethanolamine (MEA) | [2][5] |
| Energy Consumption         | 3.0 - 3.8 MJ/kg CO2               | MEA                    | [2][6] |
| 2.77 GJ/t CO2 (2.77 MJ/kg) | Phase-change solvent (TETA:TMEDA) | [7]                    |        |
| 5.52 - 18.94 GJ/t CO2      | MEA + AMP blend                   | [3][4]                 |        |
| CO2 Loading                | 0.4 - 0.55 mol CO2/mol amine      | MEA                    | [5][8] |
| Optimal Temperature        | 50 - 60 °C (Absorber)             | MEA / AIT600 Solvent   | [9]    |
| 100 - 120 °C (Reboiler)    | MEA + AMP blend                   | [3]                    |        |

## Experimental Protocol

A typical experimental setup for amine-based CO2 stripping consists of a packed-bed absorption column and a stripping column, a reboiler, a condenser, and a heat exchanger.[10]

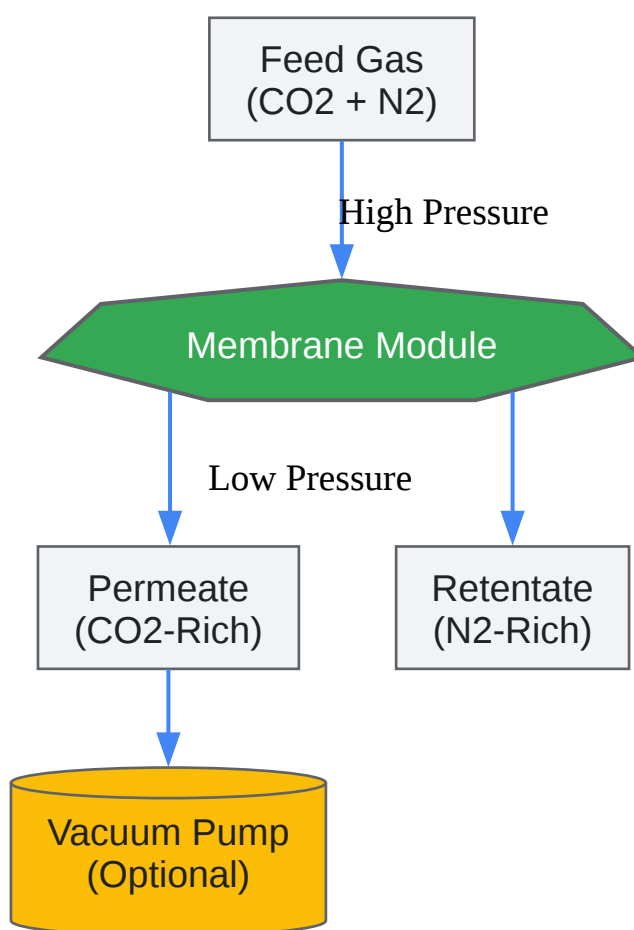
- Absorption: Flue gas containing a known concentration of CO2 (e.g., 15% v/v) is fed into the bottom of the absorption column.[9] The amine solution (e.g., 20-30 wt% MEA) is introduced at the top, flowing counter-currently to the gas.[5][8] The absorber is maintained at an optimized temperature, typically 40-60°C.[9]
- Stripping: The CO2-rich amine solution from the absorber is pre-heated in a lean/rich heat exchanger before entering the top of the stripping column.
- Regeneration: The rich solution flows down the stripping column where it is heated by steam from a reboiler, typically operating at 100-120°C.[3] This heat reverses the absorption reaction, releasing CO2 and water vapor.
- Separation & Analysis: The gaseous mixture of CO2 and steam exits from the top of the stripper and passes through a condenser to separate the water. The concentration of CO2 in

the outlet gas streams is measured to determine the stripping efficiency.[1] The regenerated lean amine is cooled in the heat exchanger and recycled back to the absorber.

## Membrane Separation

Membrane separation is an emerging technology that uses permeable materials to selectively separate CO<sub>2</sub> from other gases.[11] The driving force for separation is the partial pressure difference across the membrane. Its key advantages include a smaller footprint and potentially lower energy consumption compared to amine scrubbing.[11]

### Experimental Workflow: Membrane Separation



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Caption: Simplified workflow of a membrane gas separation process.

## Performance Data

| Parameter          | Value                                  | Membrane Type          | Source |
|--------------------|--|------------------------|--------|
| CO2/N2 Selectivity | 20 - 100                               | Polymeric Membranes    | [11]   |
| 152                | Supported Ionic Liquid Membrane (SILM) | [6][12]                |        |
| CO2 Permeability   | 100 - 10,000 Barrer                    | Polymeric Membranes    | [11]   |
| 2,400 Barrer       | SILM ([Emim][Ac] on PDMS)              | [6][12]                |        |
| Energy Consumption | 30-50% less than amine scrubbing       | Polymeric Membranes    | [11]   |
| CO2 Purity         | > 95%                                  | Polaris Membrane (MTR) | [13]   |

## Experimental Protocol

The performance of CO2 separation membranes is evaluated by measuring the permeability and selectivity of different gases.

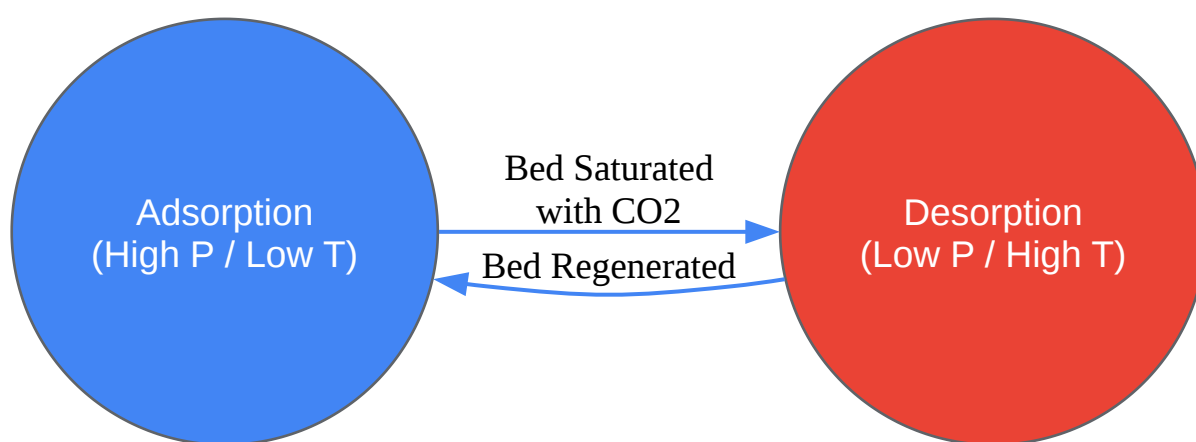
- Setup: A flat sheet or hollow-fiber membrane is placed in a stainless-steel module with a known active area.[14]
- Gas Permeation Measurement: The experiment is conducted using a variable volume/constant pressure method.[14] A pure gas (e.g., CO2, N2) or a mixed gas stream is fed to the upstream side of the membrane at a controlled pressure and temperature.
- Data Collection: The downstream (permeate) side is maintained at a lower pressure, often atmospheric or under a vacuum.[14] The flow rate of the gas that permeates through the membrane is measured using a bubble mass flowmeter.
- Calculation: The permeability coefficient (in Barrer) is calculated from the measured flux, membrane thickness, and the pressure difference across the membrane. The ideal selectivity is determined by the ratio of the permeabilities of two different gases (e.g., CO2 and N2).[6]

## Swing Adsorption

Swing adsorption processes utilize solid adsorbents to capture CO<sub>2</sub> on their surface. Regeneration is achieved by changing the pressure or temperature.

- Vacuum Swing Adsorption (VSA): Adsorption occurs at atmospheric pressure, and desorption is achieved by applying a vacuum.[15]
- Temperature Swing Adsorption (TSA): Desorption is induced by heating the adsorbent. This method often requires more time for heating and cooling cycles.
- Temperature-Vacuum Swing Adsorption (TVSA): This hybrid approach uses both heat and vacuum for regeneration, combining the benefits of both methods.[16]

### Logical Relationship: Swing Adsorption Cycle



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Caption: The two primary stages of a swing adsorption process.

## Performance Data

| Parameter                            | Value  | Technique                                     | Source |
|--------------------------------------|--|---|--------|
| Energy Consumption                   | < 1.0 MJ/kg CO <sub>2</sub>                      | Vacuum Pressure<br>Swing Adsorption<br>(VPSA) | [17]   |
| 3.22 - 6.76 MJ/kg<br>CO <sub>2</sub> | Temperature Swing<br>Adsorption (TSA)            | [17]  |        |
| ~3.5 MJ/kg CO <sub>2</sub>           | Temperature-Vacuum<br>Swing Adsorption<br>(TVSA) | [16]  |        |
| CO <sub>2</sub> Purity               | > 90%  | VPSA  | [17]   |
| ~98%                                 | TVSA   | [16]  |        |
| CO <sub>2</sub> Recovery             | > 90%  | VPSA  | [17]   |
| > 70%                                | TVSA   | [16]  |        |

## Experimental Protocol

A typical VSA cycle for CO<sub>2</sub> capture from flue gas is evaluated as follows:

- **Adsorption:** An adsorbent bed is fed with a flue gas stream at atmospheric pressure. CO<sub>2</sub> is preferentially adsorbed onto the material over other components like nitrogen.
- **Desorption:** The feed is stopped, and the pressure in the bed is reduced using a vacuum pump. This pressure swing causes the adsorbed CO<sub>2</sub> to be released.[15]
- **Product Collection:** The desorbed, high-purity CO<sub>2</sub> is collected. Novel VSA cycles may include additional steps like pressure equalization and product reflux to enhance purity without requiring extremely low vacuum levels.[15]
- **Performance Analysis:** The process is evaluated based on CO<sub>2</sub> purity, recovery rate, and the energy consumed by the vacuum pump per kilogram of CO<sub>2</sub> captured.

## Comparative Summary

| Technique           | Key Advantages   | Key Disadvantages   | Energy Consumption (MJ/kg CO <sub>2</sub> ) | CO <sub>2</sub> Purity |
|---------------------|--|---|---|------------------------|
| Amine Scrubbing     | High removal efficiency, mature technology.[2][5]        | High energy consumption, solvent degradation, corrosion.[1][5][8] | 3.0 - 4.0 (for MEA)[2][6]                   | High (>99%)            |
| Membrane Separation | Lower energy use, smaller footprint, modular.[11]        | Lower selectivity for some polymers, potential for fouling.       | 30-50% less than amines[11]                 | ~95%[13]               |
| Swing Adsorption    | Very low energy potential (VPSA), simple operation. [17] | Longer cycle times for TSA, sensitivity to impurities.            | <1.0 (VPSA), ~3.5 (TVSA)[16][17]            | 90 - 98%[16][17]       |

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